

CAS number and synonyms for Hexane-1,3,6-tricarboxylic acid.

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Compound of Interest

Compound Name: Hexane-1,3,6-tricarboxylic acid

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Hexane-1,3,6-tricarboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexane-1,3,6-tricarboxylic acid is a tricarboxylic acid with the molecular formula $C_9H_{14}O_6$. [1] While specific in-depth research and applications for this particular molecule are not extensively documented in publicly available literature, this guide provides a comprehensive overview of its known properties and outlines general methodologies for the synthesis and analysis of aliphatic tricarboxylic acids, which are applicable to this compound. This document is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who may be interested in the broader class of polycarboxylic acids.

Chemical Identity and Properties

Hexane-1,3,6-tricarboxylic acid is identified by the CAS Number 1572-40-3.[2][3][4][5] A summary of its key identifiers and computed physicochemical properties is presented below.

Table 1: Chemical Identifiers for Hexane-1,3,6-tricarboxylic acid

| Identifier Type | Value |
|-------------------|---|
| CAS Number | 1572-40-3[2][3][4][5] |
| IUPAC Name | hexane-1,3,6-tricarboxylic acid[2] |
| Molecular Formula | C9H14O6[1] |
| Synonyms | 1,3,6-Hexanetricarboxylic acid, 4-Carboxyoctanedioic acid |

Table 2: Computed Physicochemical Properties of Hexane-1,3,6-tricarboxylic acid

| Property | Value |
|--------------------------------|-------------------|
| Molecular Weight | 218.205 g/mol [3] |
| XLogP3 | -0.2 |
| Hydrogen Bond Donor Count | 3 |
| Hydrogen Bond Acceptor Count | 6 |
| Rotatable Bond Count | 8 |
| Exact Mass | 218.07903816 |
| Topological Polar Surface Area | 112 Å² |
| Heavy Atom Count | 15 |
| Complexity | 247 |

Data sourced from PubChem and other chemical databases.[2]

Synthesis of Aliphatic Tricarboxylic Acids: A General Protocol

While a specific, detailed experimental protocol for the synthesis of **Hexane-1,3,6-tricarboxylic acid** is not readily available, a general and widely applicable method for preparing aliphatic tricarboxylic acids is through the hydrolysis of the corresponding trinitrile precursor.[6] In this

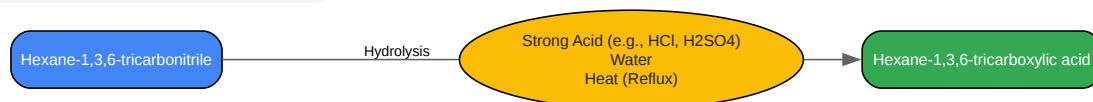
case, Hexane-1,3,6-tricarbonitrile would be hydrolyzed to yield **Hexane-1,3,6-tricarboxylic acid**.

General Experimental Protocol: Hydrolysis of a Tricarbonitrile

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the tricarbonitrile (e.g., Hexane-1,3,6-tricarbonitrile) in an excess of a strong mineral acid, such as 6M hydrochloric acid or sulfuric acid.
- **Reaction Conditions:** Heat the mixture to reflux. The reaction progress should be monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), to determine the disappearance of the starting material.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. If the product precipitates, it can be collected by filtration. If it remains in solution, the product can be extracted with an appropriate organic solvent (e.g., ethyl acetate).
- **Purification:** The crude tricarboxylic acid can be purified by recrystallization from a suitable solvent or by column chromatography.
- **Characterization:** The final product should be characterized to confirm its identity and purity. Standard analytical techniques include Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

A patent for the preparation of Hexane-1,3,6-tricarbonitrile suggests its synthesis from an aliphatic α - ω -dinitrile and acrylonitrile in the presence of a base.[6] This trinitrile can then be used as the starting material for the synthesis of **Hexane-1,3,6-tricarboxylic acid** as described above.

Synthesis of Hexane-1,3,6-tricarboxylic acid via hydrolysis.



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Caption: Synthesis of **Hexane-1,3,6-tricarboxylic acid** via hydrolysis.

Analysis and Characterization of Aliphatic Carboxylic Acids

A variety of analytical techniques can be employed for the characterization of aliphatic carboxylic acids.

Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful tool for the separation and quantification of carboxylic acids. Ion-exclusion chromatography is particularly suitable for separating aliphatic and aromatic carboxylic acids.[7]
- Gas Chromatography (GC): For volatile carboxylic acids, or those that can be derivatized to become volatile, GC is an effective analytical method.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are invaluable for elucidating the molecular structure of carboxylic acids.
- Infrared (IR) Spectroscopy: The presence of the carboxylic acid functional group is readily identified by its characteristic broad O-H stretch and the sharp C=O stretch in the IR spectrum.
- Mass Spectrometry (MS): MS provides information about the molecular weight and fragmentation pattern of the molecule, aiding in its identification.

Qualitative Tests

Simple chemical tests can indicate the presence of a carboxylic acid functional group:

- Litmus Test: Carboxylic acids are acidic and will turn blue litmus paper red.[8]
- Sodium Bicarbonate Test: The reaction of a carboxylic acid with a sodium bicarbonate solution will produce carbon dioxide gas, which is observed as effervescence.[8]

Potential Applications and Biological Relevance

While specific biological activities or drug development applications for **Hexane-1,3,6-tricarboxylic acid** are not documented, the broader class of aliphatic carboxylic acids has diverse industrial and biological relevance. They are used in the production of polymers, resins, and dyes.[9] Some are naturally occurring and participate in normal biochemical processes.[9] For instance, tricarboxylic acids like citric acid are central intermediates in the tricarboxylic acid (TCA) cycle, a fundamental metabolic pathway.[10]

The toxicological profiles of aliphatic carboxylic acids are generally of low concern, with the primary adverse effects being irritation at high concentrations.[11] Quantitative structure-activity relationship (QSAR) studies have been conducted on the toxicity of aliphatic carboxylic acids to various organisms.[4]

Conclusion

Hexane-1,3,6-tricarboxylic acid is a chemical compound for which detailed, specific research is limited. However, by understanding the general chemistry, synthesis, and analysis of aliphatic tricarboxylic acids, researchers and drug development professionals can establish a framework for working with this and related molecules. The methodologies and data presented in this guide provide a starting point for further investigation into the properties and potential applications of **Hexane-1,3,6-tricarboxylic acid**. Future research is needed to elucidate its specific biological activities and explore its potential in various scientific and industrial fields.

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